

An In-depth Technical Guide to the Safety of 3-Fluorobenzoic Acid

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Compound of Interest

Compound Name: 3-Fluorobenzoic Acid

Cat. No.: B117668

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data available for **3-Fluorobenzoic acid** (CAS No. 455-38-9). The information is compiled from Safety Data Sheets (SDS), toxicological databases, and scientific literature to address the needs of professionals in research and drug development.

Hazard Identification and Classification

3-Fluorobenzoic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards identified are related to its irritant properties.

GHS Classification

The compound is consistently classified by multiple suppliers and databases with the following hazard statements:

- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[1]

Signal Word: Warning

Hazard Pictogram:

- GHS07: Exclamation Mark

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

A comprehensive set of precautionary statements is recommended for handling **3-Fluorobenzoic acid**, including:

- Prevention: P261, P264, P271, P280
- Response: P302 + P352, P305 + P351 + P338
- Storage: Not specified in all sources.
- Disposal: Not specified in all sources.

Toxicological Data

Quantitative toxicological data for **3-Fluorobenzoic acid**, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), are not readily available in public databases. A Safety Data Sheet from a major supplier explicitly states that no acute toxicity information is available for the product.^[1]

In the absence of specific data, an assessment of toxicity relies on its irritant properties and read-across from similar compounds.

Physicochemical Information

Understanding the physicochemical properties of **3-Fluorobenzoic acid** is essential for assessing its potential for absorption and distribution.

Property	Value	Source
Molecular Formula	C7H5FO2	PubChem
Molecular Weight	140.11 g/mol	PubChem
Appearance	White to light yellow powder	PubChem
Melting Point	122-124 °C	Sigma-Aldrich
Water Solubility	Very soluble	Wikipedia
pKa	3.86	Wikipedia

Potential Toxicological Pathways

While specific signaling pathways for **3-Fluorobenzoic acid**-induced toxicity in mammalian cells are not well-documented, information from microbial metabolism and general principles of chemical irritants provide valuable insights.

Metabolic Pathways in Microorganisms

Studies on the biodegradation of **3-Fluorobenzoic acid** in microorganisms have identified two primary metabolic pathways. One of these pathways can lead to the formation of a cytotoxic intermediate.

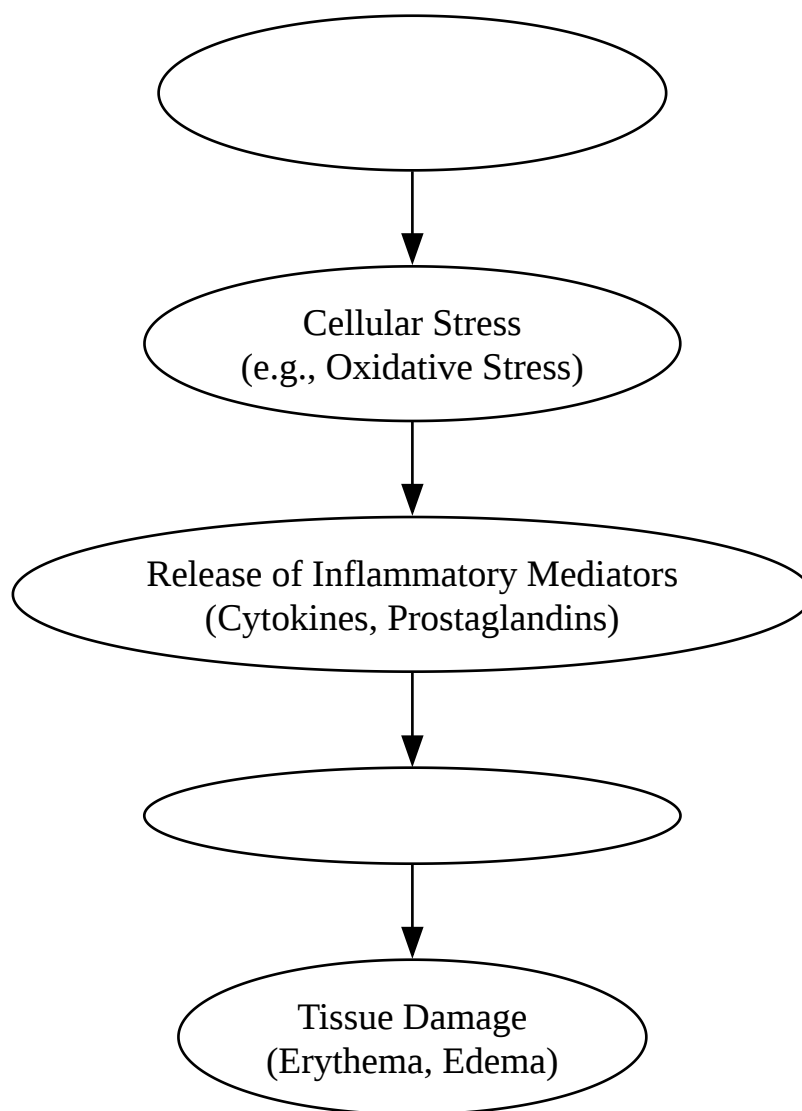
- Pathway 1 (1,2-Dioxygenation): This pathway leads to the formation of 3-fluorocatechol, which is metabolized slowly and can accumulate, leading to cytotoxic effects.
- Pathway 2 (1,6-Dioxygenation): This alternative pathway avoids the accumulation of the toxic 3-fluorocatechol intermediate.

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Predicted Mammalian Metabolism and General Irritant Pathways

Mammalian Metabolism: Benzoic acid and its derivatives are typically metabolized in the liver. The primary route of metabolism for benzoic acid is conjugation with glycine to form hippuric acid, which is then excreted in the urine. While specific studies on the metabolism of **3-Fluorobenzoic acid** in mammals are limited, it is plausible that it follows a similar pathway. However, the presence of the fluorine atom may influence the rate and extent of metabolism and could potentially lead to the formation of other metabolites. Studies on other benzoic acid derivatives have indicated potential for hepatorenal (liver and kidney) effects.

General Cellular Pathways of Chemical Irritants: The skin, eye, and respiratory irritation caused by **3-Fluorobenzoic acid** are likely mediated by general inflammatory pathways initiated by chemical stressors.



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Experimental Protocols for Hazard Assessment

While specific experimental results for **3-Fluorobenzoic acid** are not publicly available, its classification as a skin and eye irritant would have been determined using standardized testing protocols. The following are summaries of the likely methodologies.

Skin Irritation Testing

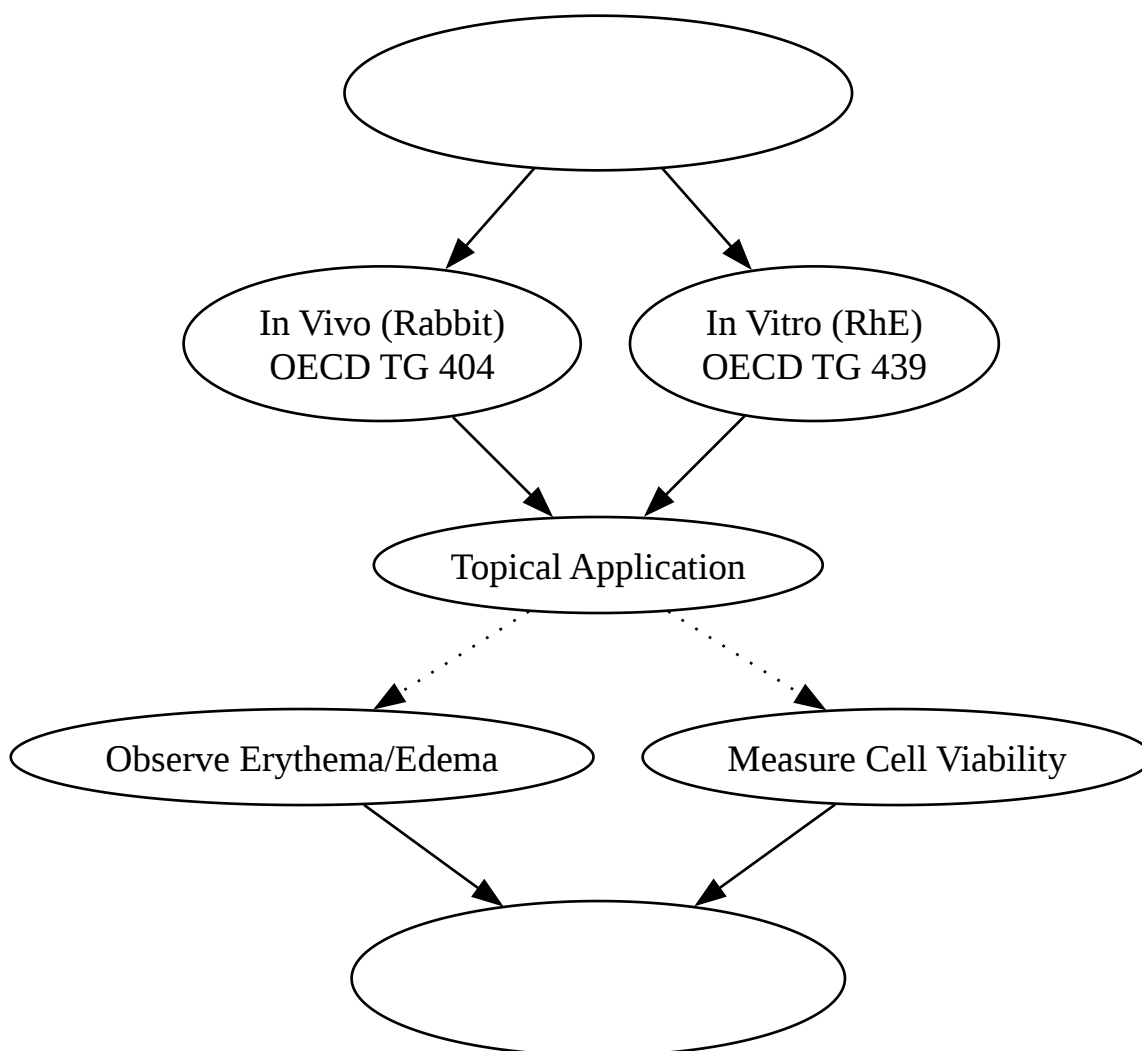
The potential for skin irritation is typically assessed using in vivo or in vitro methods.

In Vivo: Draize Rabbit Skin Test (OECD TG 404)

- Test System: Albino rabbits.
- Procedure: A small amount of the test substance (0.5 g) is applied to a shaved patch of skin and covered with a gauze patch for a specified duration (typically 4 hours).
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at various time points after patch removal (e.g., 1, 24, 48, and 72 hours).
- Scoring: The severity of the reactions is scored, and the substance is classified based on the mean scores.

In Vitro: Reconstructed Human Epidermis (RhE) Test (OECD TG 439)

- Test System: A three-dimensional model of the human epidermis cultured from human keratinocytes.
- Procedure: The test substance is applied topically to the surface of the RhE tissue for a defined period.
- Endpoint: Cell viability is measured, typically using the MTT assay. A reduction in cell viability below a certain threshold indicates an irritant potential.



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Eye Irritation Testing

Eye irritation potential is also assessed through in vivo and in vitro methods.

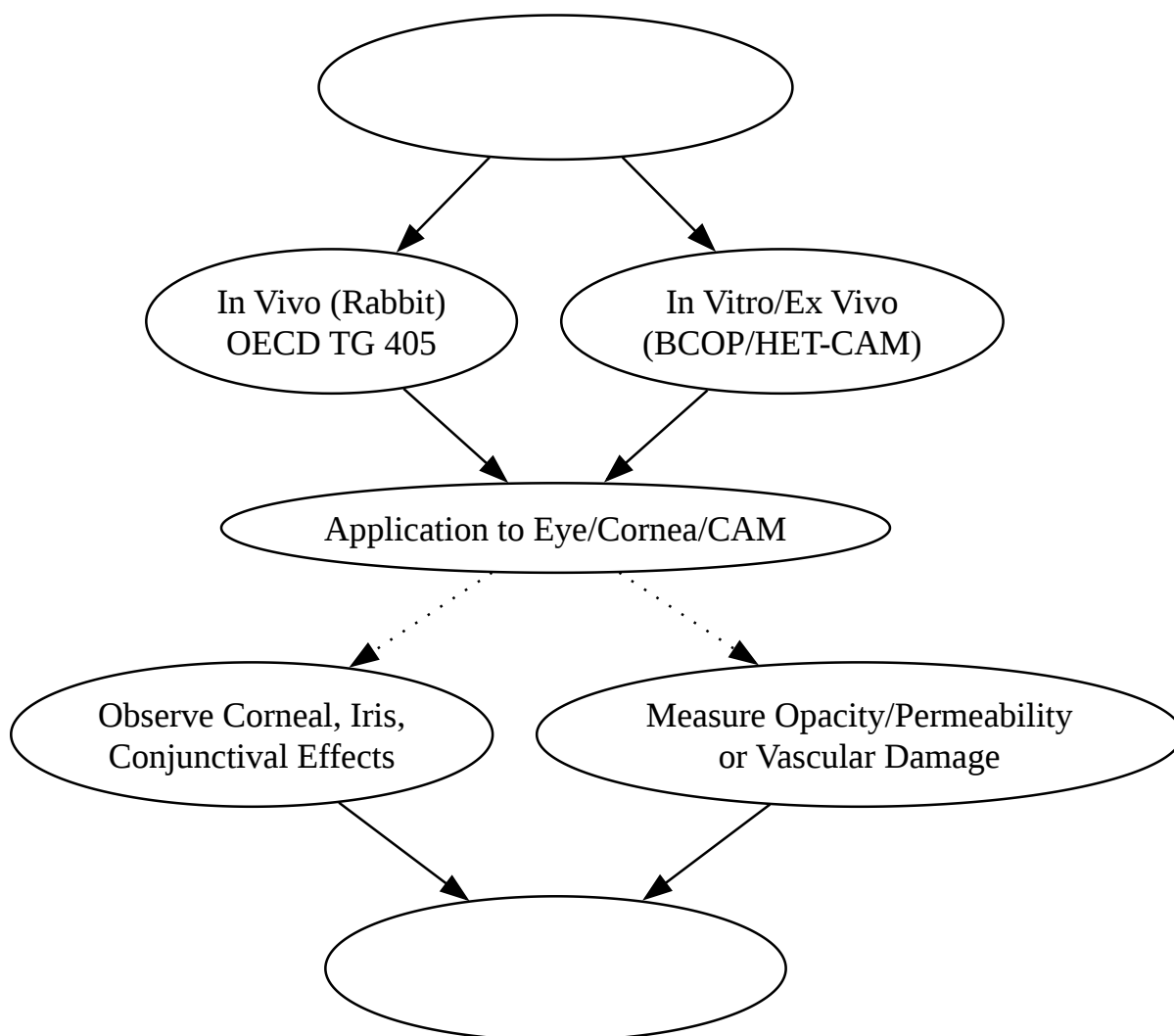
In Vivo: Draize Rabbit Eye Test (OECD TG 405)

- Test System: Albino rabbits.
- Procedure: A small amount of the test substance (0.1 mL or 0.1 g) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours).

- Scoring: Lesions are scored, and the substance is classified based on the severity and reversibility of the effects.

In Vitro/Ex Vivo: Bovine Corneal Opacity and Permeability (BCOP) Test (OECD TG 437) & Hen's Egg Test on Chorioallantoic Membrane (HET-CAM)

- BCOP: Uses corneas from slaughtered cattle to measure changes in opacity and permeability after exposure to a test substance.
- HET-CAM: Uses the chorioallantoic membrane of fertilized chicken eggs to observe vascular damage (hemorrhage, lysis, coagulation) upon application of the test substance.



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Safe Handling and Exposure Controls

Given the irritant nature of **3-Fluorobenzoic acid**, appropriate engineering controls and personal protective equipment (PPE) are essential.

- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood, to minimize inhalation of dust.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
 - Skin Protection: Wear appropriate chemical-resistant gloves and a lab coat.
 - Respiratory Protection: If engineering controls are insufficient, use a NIOSH-approved respirator.

Conclusion

3-Fluorobenzoic acid is a well-characterized irritant to the skin, eyes, and respiratory system. While specific quantitative acute toxicity data are lacking, the available information is sufficient to warrant careful handling and the use of appropriate personal protective equipment. The potential for formation of a cytotoxic metabolite, as seen in microbial systems, suggests that further investigation into its mammalian metabolism and cellular toxicity mechanisms could be beneficial for a more complete risk assessment, particularly in the context of drug development where understanding metabolic fate is critical.

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References

- 1. Key Concepts: Chemical Sensitization - Multiple Chemical Sensitivities - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 2. Cellular and molecular mechanisms in environmental and occupational inhalation toxicology - PMC [pmc.ncbi.nlm.nih.gov]
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